

Personal protective equipment for handling Butyl bromoacetate

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Compound of Interest

Compound Name: Butyl bromoacetate

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Essential Safety and Handling Guide for Butyl Bromoacetate

This guide provides crucial safety, operational, and disposal protocols for handling **Butyl bromoacetate** in a laboratory setting. It is intended for researchers, scientists, and drug development professionals to ensure safe and compliant use of this chemical.

Chemical Profile: **Butyl bromoacetate** is a flammable and corrosive liquid that is harmful if swallowed and causes severe skin burns and eye damage.^{[1][2]} It is also a lachrymator, meaning it can cause tearing, and may lead to respiratory irritation.^{[2][3]} It is essential to handle this chemical with stringent safety measures to prevent exposure.

Quantitative Data Summary

For quick reference, the key physical and chemical properties of tert-**Butyl bromoacetate** are summarized below.

Property	Value
Molecular Formula	C6H11BrO2[1]
Molecular Weight	195.05 g/mol [4][5]
Appearance	Colorless to light yellow liquid[3][4]
Odor	Pungent[1][4]
Boiling Point	50 °C at 10 mmHg[5][6]
Density	1.321 g/mL at 25 °C[5]
Flash Point	49 °C (120.2 °F) - closed cup[7]
Solubility	Immiscible with water. Miscible with ethanol, chloroform, and ethyl acetate.[6][8]

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is critical. The following table outlines the required equipment for handling **Butyl bromoacetate**.

Protection Type	Required Equipment	Specifications & Best Practices
Eye and Face Protection	Chemical safety goggles and a full-face shield.[9][10]	Must meet appropriate national standards (e.g., ANSI Z87.1 in the US). A face shield must be worn over goggles, especially when splashing is possible.[9][11]
Hand Protection	Chemical-resistant gloves (e.g., Butyl rubber, Neoprene).[9][11]	Never wear latex, cotton, or leather gloves.[11] Inspect gloves for tears or holes before use. Remove and dispose of gloves immediately after contamination.
Body Protection	Chemical-resistant lab coat or apron.[9][10][12]	A chemical-resistant apron should be worn over a lab coat, covering from the mid-chest to the knees.[11]
Respiratory Protection	NIOSH/MSHA approved full-facepiece airline respirator.[9]	Use in a well-ventilated area, preferably within a chemical fume hood, to keep airborne concentrations low.[3][9] A respirator is necessary if ventilation is inadequate or if exposure limits are exceeded.[9][13]
Foot Protection	Closed-toe shoes.	Footwear should be made of a material that will not absorb splashes.[14]

Operational and Disposal Plans

Adherence to proper handling and disposal procedures is mandatory to minimize risk.

Pre-Handling and Handling Protocol

1. Engineering Controls:

- Always handle **Butyl bromoacetate** in a properly functioning chemical fume hood.[\[2\]](#)
- Ensure an eyewash station and safety shower are readily accessible and have been recently tested.[\[3\]](#)

2. Preparation:

- Before starting, ensure all necessary PPE is available and in good condition.
- Remove all potential ignition sources from the work area, as the chemical is flammable.[\[3\]](#)
[\[12\]](#)
- Use spark-proof tools and ensure all equipment is properly grounded to prevent static discharge.[\[2\]](#)[\[3\]](#)

3. Handling Procedure:

- Avoid all direct contact with the chemical.[\[12\]](#)
- Carefully transfer the liquid, keeping the container opening away from your face.
- Keep containers tightly closed when not in use.[\[2\]](#)[\[3\]](#)
- Do not eat, drink, or smoke in the handling area.[\[12\]](#)

Spill and Emergency Response

Minor Spill:

- Evacuate the immediate area.
- Wearing appropriate PPE, remove all ignition sources.[\[3\]](#)
- Absorb the spill with an inert, non-combustible material like vermiculite, sand, or earth.[\[3\]](#)[\[9\]](#)

- Collect the absorbed material using spark-proof tools and place it in a suitable, sealed container for hazardous waste disposal.[2][3]

Exposure Response:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[3][9]
- Skin Contact: Immediately flush the skin with plenty of water for at least 15 minutes while removing all contaminated clothing and shoes. Seek immediate medical attention.[3][9]
- Inhalation: Move the victim to fresh air immediately. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.[3][9]
- Ingestion: Do NOT induce vomiting. If the person is conscious and alert, rinse their mouth and have them drink 2-4 cupfuls of milk or water. Seek immediate medical attention.[3][9]

Disposal Plan

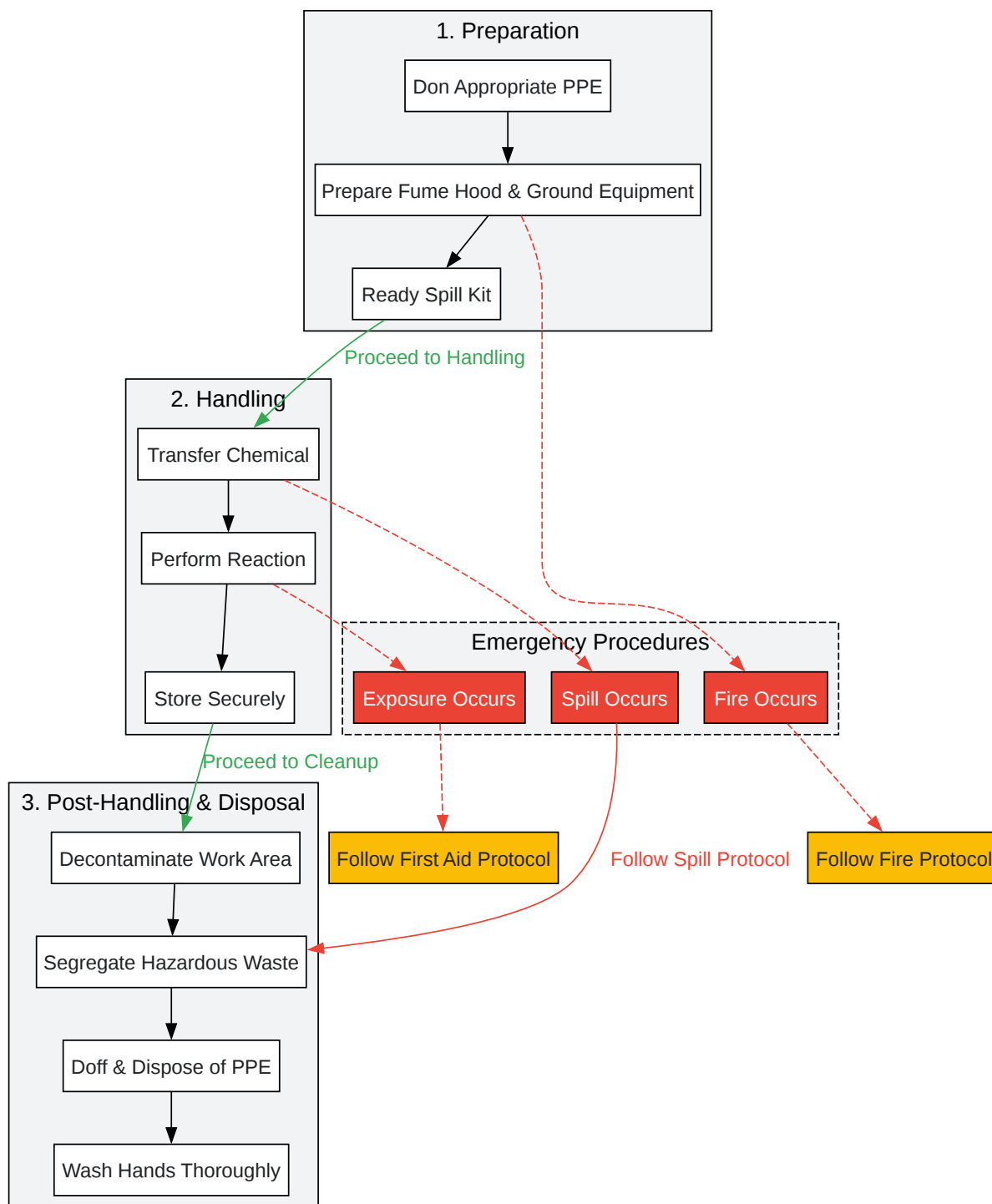
All waste containing **Butyl bromoacetate** must be treated as hazardous waste.[1][15]

- Unused Chemical and Contaminated Materials:
 - Collect in a properly labeled, sealed, and appropriate container.
 - Do not mix with other waste.[15]
 - Dispose of through your institution's designated hazardous waste management program, following all local, state, and federal regulations.[3][15]
- Empty Containers:
 - Empty containers retain product residue (liquid and vapor) and can be dangerous.[1][3]
 - Do not cut, drill, grind, or weld on or near the container.[12]
 - Treat empty containers as hazardous waste and dispose of them through the proper channels.[1]

Workflow Visualization

The following diagram illustrates the standard workflow for safely handling **Butyl bromoacetate**.

Safe Handling Workflow for Butyl Bromoacetate

[Click to download full resolution via product page](#)Caption: Workflow for handling **Butyl bromoacetate**.

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